

A Technical Guide to Azido-PEG5-triethoxysilane: Commercial Sourcing, Applications, and Experimental Protocols

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Compound of Interest

Compound Name: Azido-PEG5-triethoxysilane

Cat. No.: B1192237

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Azido-PEG5-triethoxysilane**, a versatile heterobifunctional linker crucial for advancements in drug delivery, diagnostics, and biomaterial engineering. This document details commercial suppliers and current pricing, alongside in-depth experimental protocols for its application in surface modification and bioconjugation.

Introduction to Azido-PEG5-triethoxysilane

Azido-PEG5-triethoxysilane is a polyethylene glycol (PEG)-based linker featuring a terminal azide group and a triethoxysilane moiety. This unique structure allows for a dual functionality: the triethoxysilane group enables robust covalent attachment to silica-based surfaces, such as glass slides, silicon wafers, and nanoparticles, while the azide group serves as a reactive handle for "click chemistry," specifically the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted azide-alkyne cycloaddition (SPAAC) reactions.[1][2] The PEG5 linker itself is a hydrophilic spacer that enhances the water solubility and biocompatibility of the modified materials, which can help to reduce non-specific protein adsorption.[3] These properties make **Azido-PEG5-triethoxysilane** a valuable tool in the development of targeted drug delivery systems, biosensors, and advanced biomaterials.[3]

Commercial Suppliers and Pricing

A variety of chemical suppliers offer **Azido-PEG5-triethoxysilane** for research and development purposes. The pricing is dependent on the quantity and purity of the product. Below is a summary of commercially available options.

Supplier	Product Name	Catalog Number	Purity	Quantity	Price (USD)
BroadPharm	Azido-PEG5-triethoxysilane	BP-24074	98%	100 mg	\$280.00
				250 mg	\$450.00
				500 mg	\$680.00
				1 g	\$980.00
MedchemExpress	Azido-PEG5-triethoxysilane	HY-136553	>98%	25 mg	\$145.00
AxisPharm	Azido-PEG5-triethoxysilane	AP11590	≥95%	Pricing available upon request	-

Key Applications and Experimental Protocols

Azido-PEG5-triethoxysilane is predominantly utilized in two key areas: the functionalization of surfaces and the synthesis of complex biomolecules and drug delivery systems, including Proteolysis Targeting Chimeras (PROTACs).

Surface Functionalization of Silica Nanoparticles

This protocol details the process of modifying the surface of silica nanoparticles with **Azido-PEG5-triethoxysilane** to create a reactive platform for subsequent bioconjugation via click chemistry.

Materials:

- Silica nanoparticles

- Ethanol (anhydrous)
- Ammonium hydroxide solution (14.6 M)
- Tetraethyl orthosilicate (TEOS)
- **Azido-PEG5-triethoxysilane**
- Deionized water

Methodology:

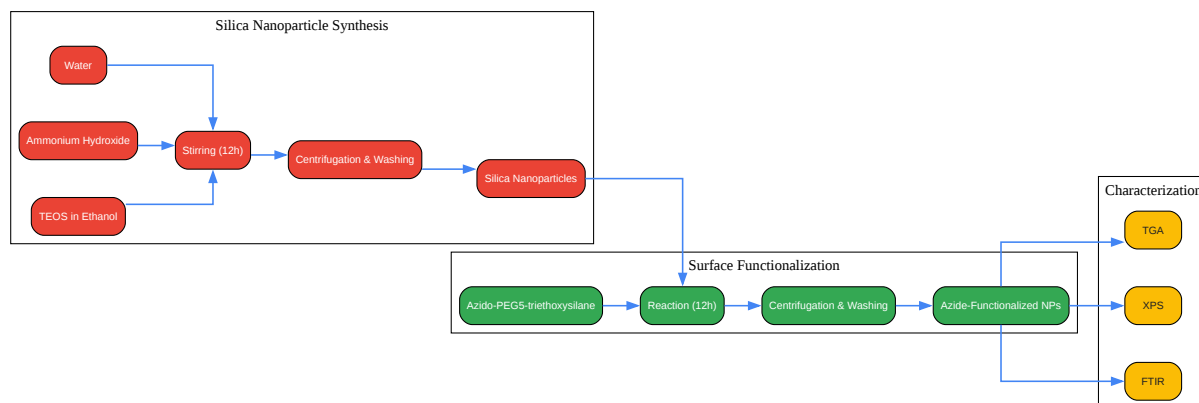
- Synthesis of Silica Nanoparticles:
 - To a solution of TEOS (2.5 mL) in 115 mL of anhydrous ethanol, add 3.75 mL of aqueous ammonium hydroxide solution (14.6 M) and 3.75 mL of deionized water while stirring.[\[4\]](#)
 - After 12 hours of stirring, isolate the silica nanoparticles by centrifugation at 15,000 rpm and discard the supernatant.[\[4\]](#)
 - Wash the nanoparticles by resuspending them in ethanol and repeating the centrifugation/redispersion process three times.[\[4\]](#)
 - Finally, redisperse the purified silica nanoparticles in ethanol.[\[4\]](#)
- Surface Modification with **Azido-PEG5-triethoxysilane**:
 - Disperse the synthesized silica nanoparticles in ethanol at a concentration of 5 mg/mL.[\[4\]](#)
 - Add **Azido-PEG5-triethoxysilane** to the nanoparticle solution. The weight ratio of silica nanoparticles to the silane can be varied, for example, from 1:0.01 to 1:0.1, to optimize surface coverage.[\[4\]](#)
 - Allow the reaction to stir at room temperature for 12 hours.[\[4\]](#)
 - Isolate and purify the functionalized nanoparticles by centrifugation at 15,000 rpm for 10 minutes, repeated three times, to remove excess silane.[\[4\]](#)

- Resuspend the final Azido-PEG5-functionalized silica nanoparticles in ethanol.[4]

Characterization:

The successful functionalization of the nanoparticles can be confirmed through various analytical techniques:

- Fourier-Transform Infrared Spectroscopy (FTIR): The appearance of a characteristic peak around 2100 cm^{-1} indicates the presence of the azide group.[5]
- X-ray Photoelectron Spectroscopy (XPS): Analysis of the surface elemental composition should reveal the presence of nitrogen from the azide group and silicon from the silane.[6][7]
- Thermogravimetric Analysis (TGA): This can be used to quantify the amount of the linker grafted onto the nanoparticle surface.[6]



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Caption: Workflow for the synthesis and functionalization of silica nanoparticles.

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol outlines a general procedure for the "click" reaction between an azide-functionalized surface (or molecule) and an alkyne-containing molecule.

Materials:

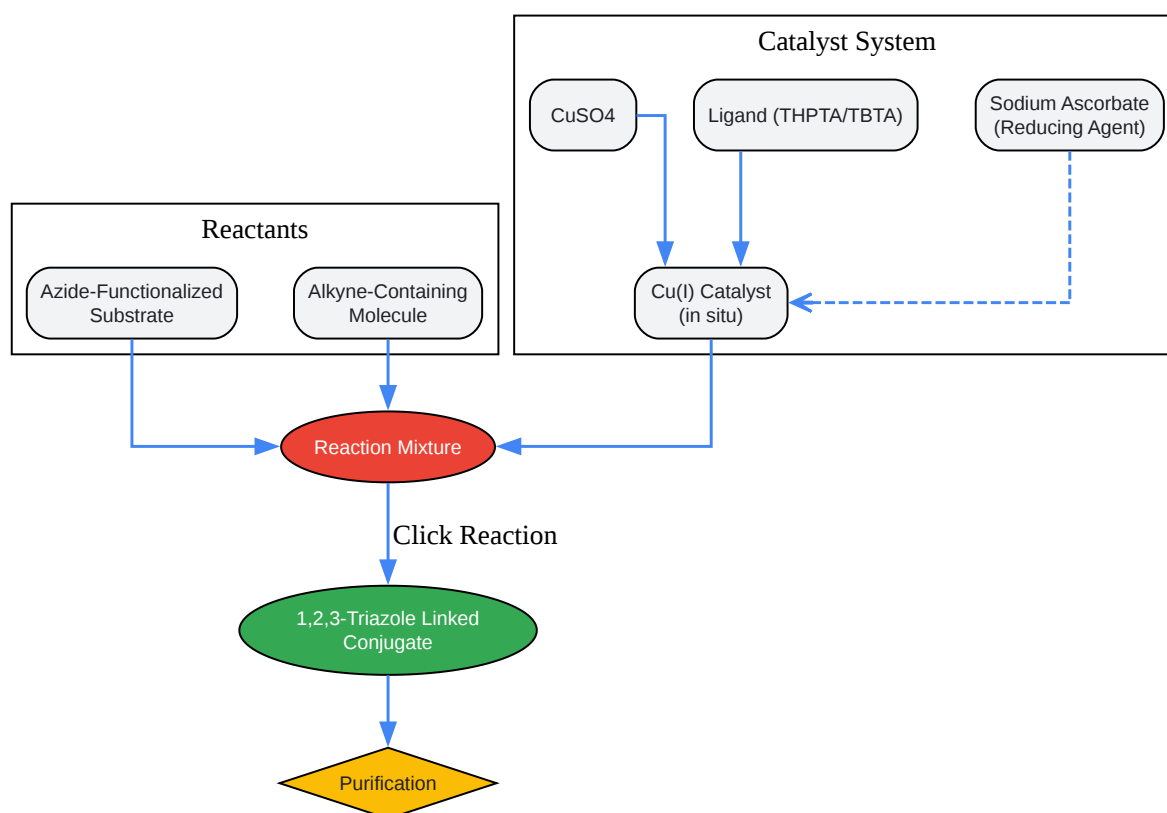
- Azide-functionalized substrate (e.g., Azido-PEG5-functionalized nanoparticles)

- Alkyne-containing molecule of interest
- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or Tris-(benzyltriazolylmethyl)amine (TBTA) as a ligand
- Reaction buffer (e.g., water, DMSO/t-butanol mixture)

Methodology:

- Preparation of Stock Solutions:
 - Prepare a stock solution of your alkyne-containing molecule in a suitable solvent.
 - Prepare a stock solution of CuSO_4 (e.g., 20 mM in water).[8]
 - Prepare a stock solution of the ligand (e.g., 50 mM THPTA in water).[8]
 - Prepare a fresh stock solution of sodium ascorbate (e.g., 100 mM in water).[8]
- Click Reaction:
 - Disperse the azide-functionalized substrate in the reaction buffer.
 - Add the alkyne-containing molecule to the reaction mixture.
 - In a separate tube, premix the CuSO_4 and ligand solutions.[8] Add this complex to the reaction mixture.
 - Initiate the reaction by adding the sodium ascorbate solution.[9]
 - Allow the reaction to proceed at room temperature for 30-60 minutes, or as optimized for your specific reactants.[9]
- Purification:

- Purify the resulting conjugate to remove the copper catalyst, excess reagents, and byproducts. For nanoparticles, this can be achieved by repeated centrifugation and resuspension.[4] For soluble molecules, techniques like dialysis or size exclusion chromatography may be appropriate.



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Caption: General workflow for a CuAAC "click" reaction.

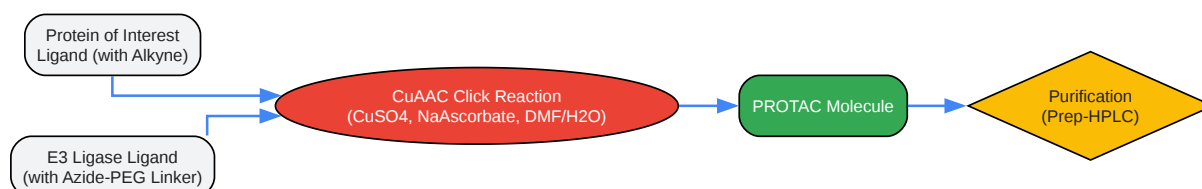
Application in PROTAC Synthesis

Azido-PEG5-triethoxysilane can be adapted for the synthesis of PROTACs, which are bifunctional molecules that induce the degradation of a target protein. In this context, the azide-

PEG portion of the molecule serves as a linker to connect a ligand for the target protein with a ligand for an E3 ubiquitin ligase.

General Procedure for PROTAC Synthesis via Click Chemistry:

- Synthesize or obtain an alkyne-modified ligand for the protein of interest and an azide-containing ligand for the E3 ligase (or vice versa, where the azide is on the target protein ligand and the alkyne is on the E3 ligase ligand). An azide-PEG linker can be incorporated into one of the ligands.
- Dissolve the alkyne- and azide-containing ligands in a suitable solvent such as DMF.^[10]
- Add an aqueous solution of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ and sodium ascorbate to catalyze the click reaction.^[10]
- Stir the reaction mixture at room temperature for approximately 16 hours.^[10]
- Purify the resulting PROTAC using preparative HPLC.^[10]



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Caption: Logical workflow for PROTAC synthesis using a click chemistry approach.

Conclusion

Azido-PEG5-triethoxysilane is a powerful and versatile chemical tool for researchers in the life sciences. Its dual functionality enables the straightforward and robust modification of silica-based surfaces and the construction of complex bioconjugates and targeted therapeutics. The protocols and data presented in this guide offer a solid foundation for the successful application of this reagent in a variety of research and development settings.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. interchim.fr [interchim.fr]
- 3. Azido-PEG-triethoxysilane | AxisPharm [axispharm.com]
- 4. broadpharm.com [broadpharm.com]
- 5. rsc.org [rsc.org]
- 6. researchgate.net [researchgate.net]
- 7. benchchem.com [benchchem.com]
- 8. jenabioscience.com [jenabioscience.com]
- 9. broadpharm.com [broadpharm.com]
- 10. Structure-Based Design of PROTACS for the Degradation of Soluble Epoxide Hydrolase - PMC [pmc.ncbi.nlm.nih.gov]
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